

# L-Psicose Demonstrates Broader Transcriptomic Impact on Intestinal Cells Compared to Glucose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L-Psicose*

Cat. No.: *B122136*

[Get Quote](#)

A comparative analysis of gene expression in rat intestinal epithelial cells reveals that the rare sugar **L-Psicose** (also known as D-Allulose) elicits a significantly more extensive transcriptomic response than glucose. This suggests that **L-Psicose** may play a role in modulating a wide array of cellular functions beyond simple energy metabolism.

Researchers are increasingly interested in the biological effects of **L-Psicose**, a low-calorie sugar with potential health benefits. A key study investigating its impact at the molecular level found that perfusion of the rat small intestine with **L-Psicose** led to a dramatic change in gene expression, affecting approximately eight times more genes than perfusion with glucose.<sup>[1][2]</sup> This comprehensive guide provides an objective comparison of the transcriptomic effects of **L-Psicose** versus glucose, supported by experimental data and detailed methodologies, for researchers, scientists, and drug development professionals.

## Quantitative Overview of Gene Expression Changes

A pivotal study by Suzuki et al. (2022) provides a quantitative comparison of the transcriptomic alterations induced by **L-Psicose** and glucose in the rat small intestine. The study reported that in comparison to a glucose-perfused control group, **L-Psicose** treatment resulted in the upregulation of 1703 genes and the downregulation of 1836 genes.<sup>[2]</sup> In contrast, the transcriptomic changes induced by glucose were substantially less pronounced.

For a direct comparison, the following table summarizes the number of differentially expressed genes observed in the study.

Treatment Group	Upregulated Genes	Downregulated Genes	Total Affected Genes
L-Psicose (vs. Glucose)	1703	1836	3539

Data sourced from Suzuki et al., Nutrients, 2022.[2]

The pathways most significantly affected by **L-Psicose** treatment were related to nutrient transport, metabolism, and digestive system development.[1]

## Experimental Protocols

The following section details the key experimental protocols utilized in the comparative transcriptomic analysis of cells exposed to **L-Psicose** versus glucose.

### In Situ Single-Pass Intestinal Perfusion

The in situ single-pass intestinal perfusion technique in rats is a widely used method to study the absorption and metabolism of substances in a controlled environment that closely mimics physiological conditions.

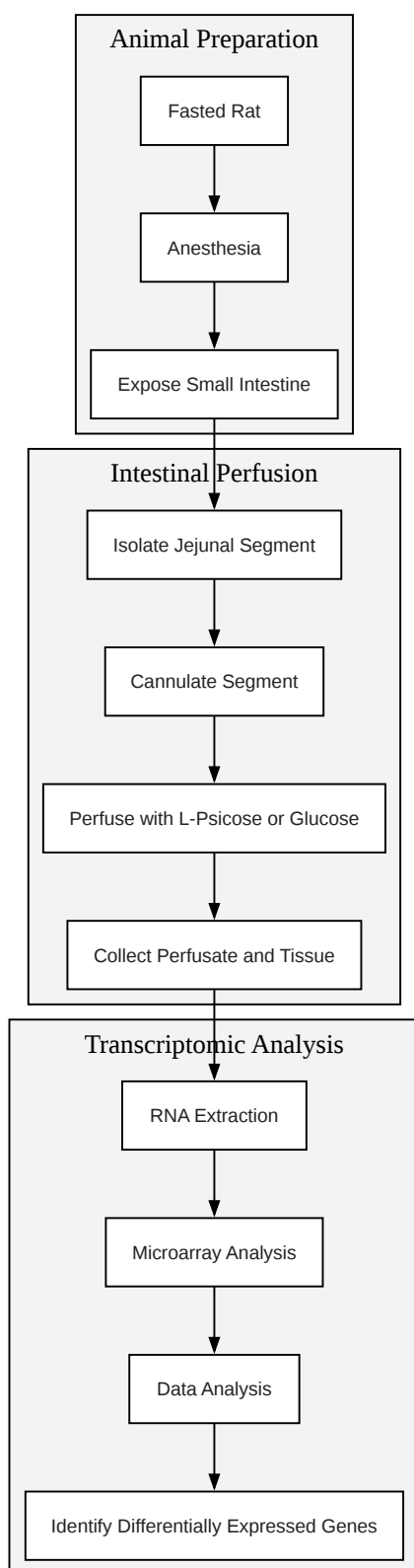
- **Animal Preparation:** Male Wistar rats are typically used. The animals are fasted overnight with free access to water. Anesthesia is induced, and the abdominal cavity is opened to expose the small intestine.
- **Intestinal Segment Isolation:** A segment of the jejunum (approximately 10-20 cm) is isolated, and cannulas are inserted at both ends. The segment is then gently flushed with a saline solution to remove any residual contents.
- **Perfusion:** The cannulated intestinal segment is perfused with a solution containing either **L-Psicose** or glucose at a constant flow rate. The perfusion solution is maintained at 37°C.
- **Sample Collection:** The perfusate is collected from the outlet cannula at specific time intervals. Samples of the intestinal tissue are collected at the end of the perfusion period, snap-frozen in liquid nitrogen, and stored at -80°C for subsequent RNA extraction.

## RNA Extraction and Microarray Analysis

- **RNA Extraction:** Total RNA is extracted from the homogenized intestinal tissue samples using a suitable RNA isolation kit, following the manufacturer's instructions. The quality and quantity of the extracted RNA are assessed using spectrophotometry and gel electrophoresis.
- **cDNA Synthesis and Labeling:** The extracted RNA is reverse transcribed into complementary DNA (cDNA). The cDNA is then labeled with a fluorescent dye.
- **Microarray Hybridization:** The labeled cDNA is hybridized to a microarray chip containing thousands of known gene probes.
- **Scanning and Data Acquisition:** The microarray chip is scanned to detect the fluorescence intensity of each spot, which corresponds to the expression level of a specific gene.
- **Data Analysis:** The raw data is normalized, and statistical analysis is performed to identify differentially expressed genes between the **L-Psicose** and glucose treatment groups. Genes with a fold change greater than a specified threshold and a statistically significant p-value are considered differentially expressed.

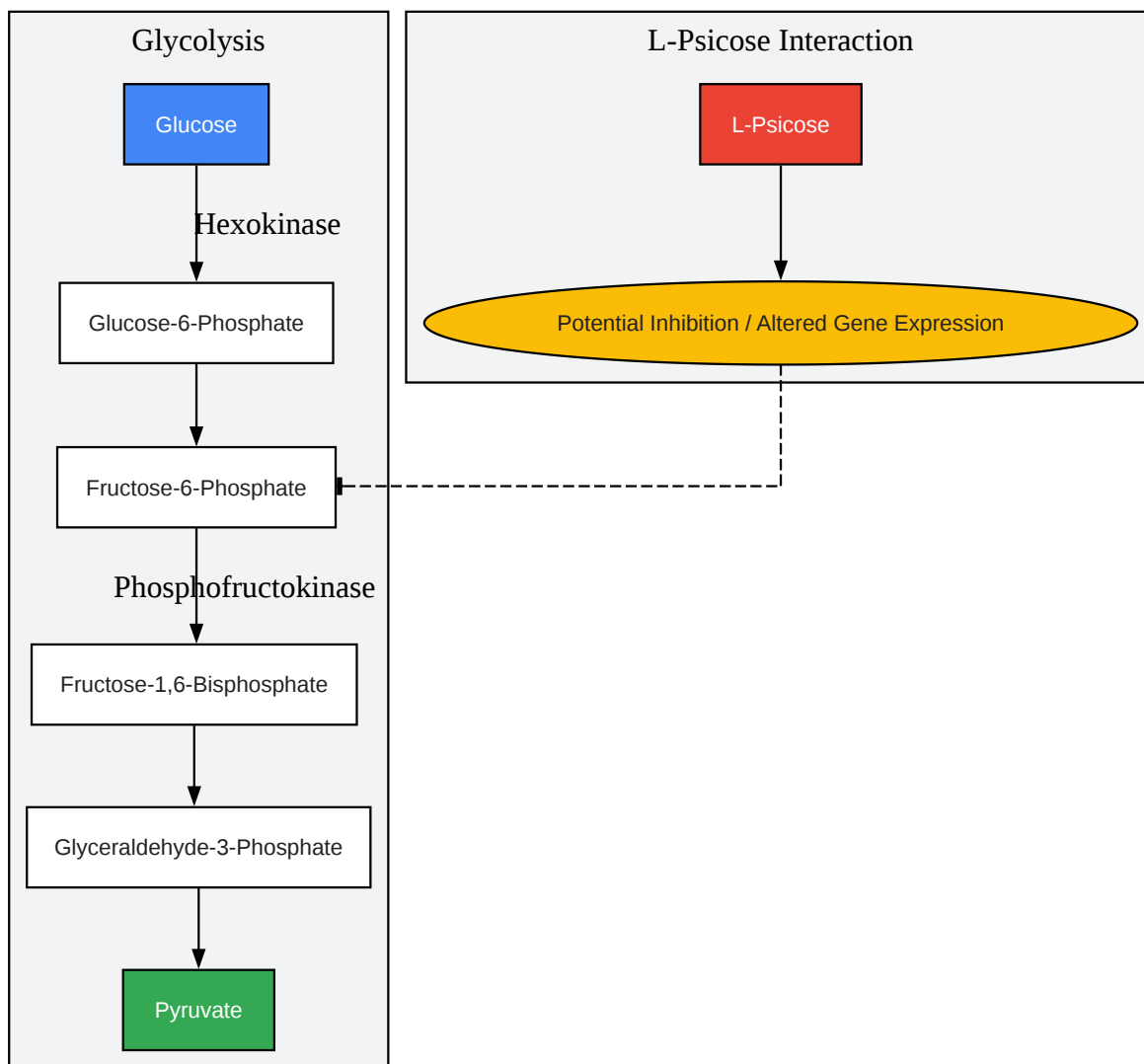
## Visualization of Key Cellular Processes

To illustrate the experimental workflow and the potential impact of **L-Psicose** on cellular metabolism, the following diagrams have been generated using the Graphviz (DOT language).



[Click to download full resolution via product page](#)

Experimental workflow for comparative transcriptomics.



[Click to download full resolution via product page](#)

Potential impact of **L-Psicose** on Glycolysis.

## Concluding Remarks

The available evidence strongly indicates that **L-Psicose** has a more profound and widespread impact on the transcriptome of intestinal cells compared to glucose. The significant number of genes affected suggests that **L-Psicose** may influence a variety of cellular processes, including

nutrient sensing, metabolic regulation, and gut barrier function. Further research is warranted to elucidate the precise mechanisms underlying these transcriptomic changes and to explore the full potential of **L-Psicose** as a functional food ingredient and therapeutic agent. The detailed experimental protocols and pathway visualizations provided in this guide offer a foundational resource for scientists and researchers in this evolving field.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Comparative Effects of Allulose, Fructose, and Glucose on the Small Intestine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [L-Psicose Demonstrates Broader Transcriptomic Impact on Intestinal Cells Compared to Glucose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122136#comparative-transcriptomics-of-cells-grown-on-l-psicose-versus-glucose]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)